

how to use Filaminast in research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Filaminast

CAS No.: 141184-34-1

Cat. No.: S527990

Get Quote

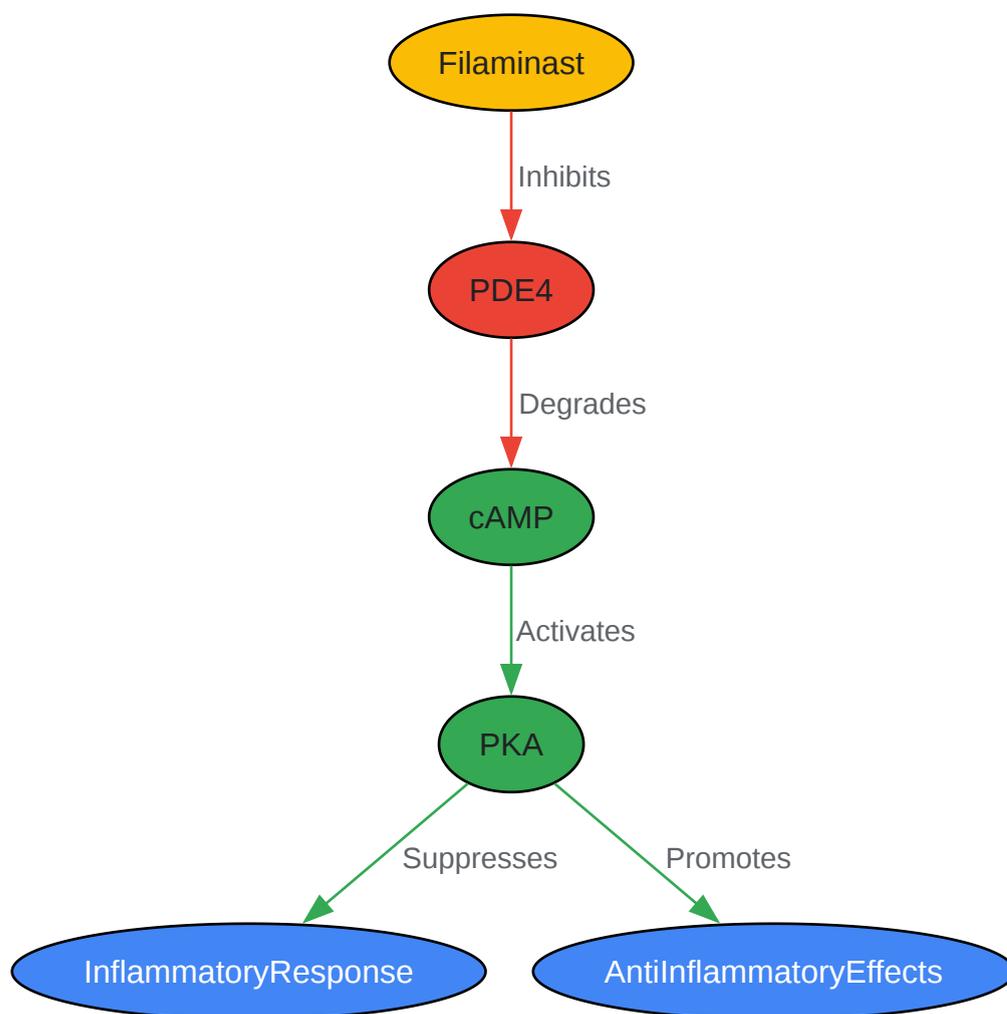
Filaminast: A Research Overview

Filaminast is an experimental small molecule drug characterized as a phosphodiesterase-4 (PDE4) inhibitor [1] [2]. Its development for conditions like asthma and other inflammatory diseases was discontinued after Phase II clinical trials [1] [3].

Mechanism of Action

Filaminast exerts its effects by selectively inhibiting the PDE4B enzyme [2]. PDE4 is responsible for breaking down cyclic adenosine monophosphate (cAMP) within cells. By inhibiting PDE4, **Filaminast** leads to elevated intracellular cAMP levels [4]. cAMP is a crucial second messenger that, in immune cells, promotes pathways that suppress the expression and release of various pro-inflammatory mediators (such as TNF- α , IL-2, IL-4, IL-5) and enhances the production of anti-inflammatory cytokines like IL-10 [4] [3]. This mechanism underpins its potential as an anti-inflammatory agent.

The following diagram illustrates this primary signaling pathway.



[Click to download full resolution via product page](#)

Diagram 1: Proposed anti-inflammatory mechanism of **Filaminast** via PDE4 inhibition and cAMP pathway activation.

Basic Chemical and Physical Properties

The table below summarizes key chemical information for **Filaminast**, which is essential for experimental preparation [5] [2].

Property	Value
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₄ [1] [2]

Property	Value
Molecular Weight	292.33 g/mol [5] [2]
CAS Registry Number	141184-34-1 [1] [2]
Solubility (DMSO)	32.5 mg/mL (111.18 mM) [5]
Storage (Powder)	-20°C for 3 years [5]

Research Applications & Considerations

Filaminast can be used as a tool compound in pre-clinical research to study PDE4 biology and the therapeutic potential of PDE4 inhibition.

- **Historical Clinical Research:** **Filaminast** was investigated for the treatment of **asthma** and general **inflammation** [1]. Its development, along with other early PDE4 inhibitors, was largely halted due to a narrow therapeutic window, where dose-limiting side effects like nausea and emesis prevented the administration of fully efficacious doses [3].
- **Modern Research Use:** Today, **Filaminast** serves as a reference compound in mechanistic studies aimed at developing newer PDE4 inhibitors with improved safety profiles [3]. Research strategies include creating "soft" drugs for inhaled delivery and dual-target inhibitors [3].

Experimental Workflow Outline

The diagram below outlines a generic high-level workflow for a cell-based assay investigating **Filaminast's** anti-inflammatory effects. Specific protocol details (cell types, stimulus, measurement techniques) would need to be determined from current literature.



[Click to download full resolution via product page](#)

*Diagram 2: Generic workflow for a cell-based assay to study **Filaminast's** effects.*

Critical Research Considerations

- **Limited Commercial Availability:** **Filaminast** is primarily available as a custom-synthesis product from specialty chemical suppliers [5].
- **Emetic Side Effects:** Be aware that the emetic (nausea-inducing) response is a class-wide effect of PDE4 inhibitors [3]. This is a critical factor in interpreting *in vivo* study results and understanding the compound's clinical limitations.
- **Lack of Detailed Data:** Publicly available data on **Filaminast**'s specific pharmacokinetics (absorption, distribution, metabolism, excretion), optimal dosing, and comprehensive safety profile is notably absent from the current search results [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Delving into the Latest Updates on Filaminast with Synapse [synapse.patnap.com]
2. Filaminast: Uses, Interactions, Mechanism of Action | DrugBank Online [go.drugbank.com]
3. Can the anti-inflammatory potential of PDE4 inhibitors be ... [pubmed.ncbi.nlm.nih.gov]
4. An Overview of PDE4 Inhibitors in Clinical Trials: 2010 to Early ... [pubmed.ncbi.nlm.nih.gov]
5. Filaminast | PDE | TargetMol [targetmol.com]

To cite this document: Smolecule. [how to use Filaminast in research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527990#how-to-use-filaminast-in-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com